

# Methyl 4-oxohexanoate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Methyl 4-oxohexanoate

CAS No.: 2955-62-6

Cat. No.: B1581184

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## Introduction

**Methyl 4-oxohexanoate**, a gamma-keto ester, is a valuable intermediate in organic synthesis. Its bifunctional nature, possessing both a ketone and an ester group, allows for a diverse range of chemical transformations, making it a key building block for the synthesis of more complex molecules, including heterocycles and other biologically relevant scaffolds. This technical guide provides a detailed overview of the chemical and physical properties of **methyl 4-oxohexanoate**, experimental protocols for its synthesis and key reactions, and a summary of its spectroscopic characteristics.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **methyl 4-oxohexanoate** is presented below. While experimental data for some properties are readily available, others are estimated and should be used with caution.

Table 1: Chemical and Physical Properties of **Methyl 4-oxohexanoate**

| Property                        | Value                                                                                                                                                                                             | Source |
|---------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| IUPAC Name                      | methyl 4-oxohexanoate                                                                                                                                                                             | [1]    |
| Synonyms                        | Methyl homolevulinate, 4-Oxohexanoic acid methyl ester                                                                                                                                            | [1]    |
| CAS Number                      | 2955-62-6                                                                                                                                                                                         | [2][3] |
| Molecular Formula               | C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>                                                                                                                                                     | [3]    |
| Molecular Weight                | 144.17 g/mol                                                                                                                                                                                      | [3]    |
| Appearance                      | Colorless to off-white liquid                                                                                                                                                                     | [4]    |
| Boiling Point                   | 106-107 °C (at 18 Torr)                                                                                                                                                                           | [4]    |
| 201 °C (estimated, at 760 mmHg) | [5]                                                                                                                                                                                               |        |
| Melting Point                   | Not available                                                                                                                                                                                     | [6]    |
| Density                         | 1.027 g/cm <sup>3</sup>                                                                                                                                                                           | [4]    |
| Solubility                      | Soluble in water (estimated: 4.566 x 10 <sup>4</sup> mg/L at 25 °C). Expected to be soluble in common organic solvents such as methanol, ethanol, acetone, and chloroform based on its structure. | [5]    |
| logP (o/w)                      | 0.400 (estimated)                                                                                                                                                                                 | [5]    |

## Spectroscopic Data

Spectroscopic data are crucial for the identification and characterization of **methyl 4-oxohexanoate**.

- <sup>13</sup>C NMR Spectroscopy: Spectral data for the <sup>13</sup>C NMR of **methyl 4-oxohexanoate** is available in public databases.[1]

- Infrared (IR) Spectroscopy: The vapor phase IR spectrum of **methyl 4-oxohexanoate** is also publicly available.<sup>[1]</sup> Key characteristic peaks would include a strong absorption around  $1740\text{ cm}^{-1}$  for the ester carbonyl and another strong absorption around  $1715\text{ cm}^{-1}$  for the ketone carbonyl.
- Mass Spectrometry (GC-MS): The mass spectrum of **methyl 4-oxohexanoate** is available through the NIST Mass Spectrometry Data Center.<sup>[1]</sup>

## Experimental Protocols

### Synthesis of Methyl 4-oxohexanoate

A common method for the synthesis of **methyl 4-oxohexanoate** is the esterification of 4-oxohexanoic acid.<sup>[7]</sup>

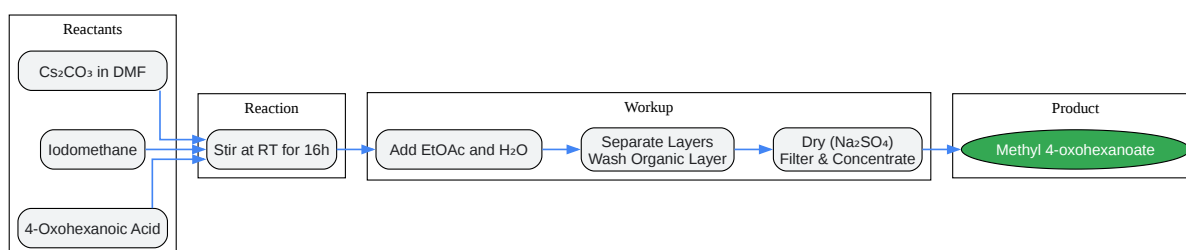
Materials:

- 4-oxohexanoic acid
- Cesium carbonate ( $\text{Cs}_2\text{CO}_3$ )
- Iodomethane ( $\text{CH}_3\text{I}$ )
- N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Water ( $\text{H}_2\text{O}$ )
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- To a stirring suspension of 8.15 g (25 mmol) of  $\text{Cs}_2\text{CO}_3$  in DMF, add 5.79 g (44 mmol) of 4-oxohexanoic acid.
- After 5 minutes, add 6.81 g (48 mmol) of iodomethane to the reaction mixture.
- Stir the reaction mixture at ambient temperature for 16 hours.

- After the reaction is complete, add 250 mL of EtOAc and 250 mL of H<sub>2</sub>O.
- Separate the layers and wash the organic layer three times with 250 mL of H<sub>2</sub>O.
- Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under vacuum to yield **methyl 4-oxohexanoate**.



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Synthesis of **Methyl 4-oxohexanoate**.

## Chemical Reactivity

The presence of both a ketone and an ester functional group allows for selective reactions at either site.

## Reactions at the Ketone Carbonyl

- Reduction: The ketone can be selectively reduced to a secondary alcohol. For example, reduction with sodium borohydride (NaBH<sub>4</sub>) would yield methyl 4-hydroxyhexanoate, while a stronger reducing agent like lithium aluminum hydride (LiAlH<sub>4</sub>) would reduce both the ketone and the ester to yield 1,4-hexanediol.

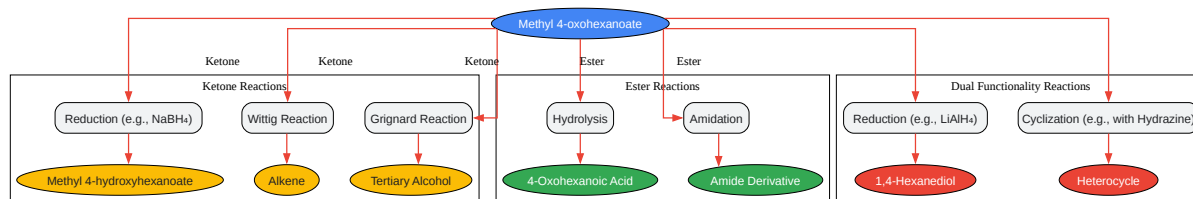
- Wittig Reaction: The ketone can undergo a Wittig reaction to form an alkene.<sup>[8][9][10][11][12]</sup> This allows for the introduction of a carbon-carbon double bond at the C4 position.
- Grignard Reaction: Addition of a Grignard reagent to the ketone will produce a tertiary alcohol after acidic workup.<sup>[13][14][15][16]</sup>

## Reactions at the Ester Carbonyl

- Hydrolysis: The ester can be hydrolyzed under acidic or basic conditions to yield 4-oxohexanoic acid.
- Amidation: Reaction with an amine can convert the ester to the corresponding amide.
- Reduction: As mentioned, strong reducing agents like  $\text{LiAlH}_4$  will reduce the ester to a primary alcohol.

## Reactions Involving Both Functional Groups

- Cyclization: The bifunctional nature of **methyl 4-oxohexanoate** makes it a precursor for the synthesis of various heterocyclic compounds. For example, reaction with hydrazine could lead to the formation of a dihydropyridazinone ring system.



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General Reactivity of **Methyl 4-oxohexanoate**.

## Biological Activity

To date, there is a lack of specific studies on the biological activity or signaling pathway involvement of **methyl 4-oxohexanoate** in the public domain. However, related short-chain keto esters have been investigated for their biological properties. For instance, some  $\beta$ -keto esters have been shown to possess antibacterial activity, potentially through the inhibition of quorum sensing in bacteria.[17][18] Further research is warranted to explore the potential biological and pharmacological relevance of **methyl 4-oxohexanoate**.

## Conclusion

**Methyl 4-oxohexanoate** is a versatile chemical intermediate with well-defined physical and spectroscopic properties. Its synthesis is straightforward, and its dual functionality provides a rich platform for a variety of chemical transformations. While specific biological activity data for this compound is currently limited, the established bioactivities of related keto esters suggest that it may be a valuable candidate for future investigations in drug discovery and development. This guide provides a foundational resource for researchers and scientists working with this important building block.

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- To cite this document: BenchChem. [Methyl 4-oxohexanoate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581184/docs#methyl-4-oxohexanoate-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b1581184/docs#methyl-4-oxohexanoate-a-comprehensive-technical-guide)

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